

# 4-Bromobenzo[a]anthracene molecular weight and formula

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## Compound of Interest

Compound Name: 4-Bromobenzo[a]anthracene

Cat. No.: B1265999

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## An In-depth Technical Guide to 4-Bromobenzo[a]anthracene

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Bromobenzo[a]anthracene**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**4-Bromobenzo[a]anthracene** is a brominated polycyclic aromatic hydrocarbon (PAH). Its core structure, benzo[a]anthracene, is a foundational molecule in the study of aromatic compounds. The addition of a bromine atom at the 4-position introduces specific reactivity and physical characteristics relevant to synthetic chemistry and materials science.

## Quantitative Data Summary

The key physicochemical properties of **4-Bromobenzo[a]anthracene** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C18H11Br	[1]
Molecular Weight	307.18 g/mol	
CAS Number	61921-39-9	[1][2]
Melting Point	215-216 °C	[1]
Boiling Point	483 °C	[1]
Density	1.477 g/cm <sup>3</sup>	[1]
Flash Point	245 °C	[1]
Refractive Index	1.782	[1]

## Experimental Protocols

Detailed experimental protocols for the specific synthesis or analysis of **4-Bromobenzo[a]anthracene** are not readily available in the public domain. However, general methodologies for the synthesis of anthracene derivatives and the analysis of polycyclic aromatic hydrocarbons (PAHs) are well-established and can be adapted.

## General Synthesis of Anthracene Derivatives

The synthesis of substituted anthracenes can be achieved through various methods, including:

- Friedel–Crafts reactions
- Elbs reaction
- Aromatic cyclodehydration
- Bradsher-type reactions
- Metal-catalyzed reactions with alkynes

One common strategy involves the functionalization of a pre-existing anthracene core. For instance, bromination of benzo[a]anthracene could potentially yield **4-**

**Bromobenzo[a]anthracene**, though regioselectivity would be a critical factor to control.

## Analytical Methods for Polycyclic Aromatic Hydrocarbons (PAHs)

The analysis of PAHs, including brominated derivatives, is crucial for environmental monitoring and chemical research. Commonly employed analytical techniques include Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).[3]

A general workflow for the analysis of PAHs in a sample matrix is as follows:

- **Sample Preparation:** Extraction of the PAHs from the sample matrix. This can be achieved using techniques like QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) for solid samples.
- **Chromatographic Separation:** The extracted PAHs are then separated using either GC or HPLC. For HPLC, a C18 stationary phase is often used with gradient elution.
- **Detection:** Separated compounds are detected using various methods. Fluorescence detection is particularly sensitive for many PAHs. Mass spectrometry (MS) coupled with GC or HPLC provides both quantification and structural information.

## Logical Relationship Diagram

The following diagram illustrates the fundamental relationship between the chemical name, its molecular formula, and its calculated molecular weight.



Figure 1: Core Properties of 4-Bromobenzo[a]anthracene

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Figure 1: Core Properties of **4-Bromobenzo[a]anthracene**

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